

# Navigating the Safe Disposal of Pinometostat: A Procedural Guide

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## Compound of Interest

Compound Name: Pinometostat

Cat. No.: B612198

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For researchers and laboratory professionals engaged in drug development, the proper handling and disposal of investigational compounds like **Pinometostat** are paramount for ensuring personnel safety and environmental protection. **Pinometostat** (also known as EPZ-5676) is a potent, selective small-molecule inhibitor of the DOT1L histone methyltransferase.[1][2] Adherence to strict disposal protocols is essential due to its potential hazards, including being harmful if swallowed, causing skin and serious eye irritation, and potential respiratory irritation.[3] Furthermore, it is classified as very toxic to aquatic life with long-lasting effects.[4]

This guide provides a comprehensive, step-by-step operational plan for the safe disposal of **Pinometostat**, aligning with standard laboratory safety practices and regulatory guidelines.

## I. Immediate Safety and Handling Protocols

Before beginning any procedure that involves **Pinometostat**, it is crucial to be familiar with its safety profile and the necessary handling precautions.

**Personal Protective Equipment (PPE) and Engineering Controls:** Always handle **Pinometostat** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[3][4] A comprehensive PPE strategy is mandatory and includes:

- **Eye Protection:** Safety goggles with side-shields.[3]
- **Hand Protection:** Chemical-resistant protective gloves.[3]

- Body Protection: An impervious lab coat or clothing.[3]
- Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or when handling the powder form.[3]

Accessible safety showers and eye wash stations are essential in any laboratory where **Pinometostat** is handled.[3]

Storage: Proper storage is critical to maintaining the compound's stability and preventing accidental exposure.

- Store **Pinometostat** in a tightly sealed container in a cool, dry, and well-ventilated place.[3][4]
- For long-term storage, maintain the powdered form at -20°C and solutions at -80°C.[1][4]
- The storage area should be secure and locked.[3]

Hazard Class & Precautionary Statements	Description
GHS Classification	Acute toxicity, oral (Category 4); Skin corrosion/irritation (Category 2); Serious eye damage/eye irritation (Category 2A); Specific target organ toxicity, single exposure (Category 3); Acute and Chronic Aquatic Toxicity (Category 1). <a href="#">[3]</a> <a href="#">[4]</a>
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H410: Very toxic to aquatic life with long lasting effects. <a href="#">[3]</a> <a href="#">[4]</a>
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. P273: Avoid release to the environment. <a href="#">[3]</a> <a href="#">[4]</a>
First Aid (Response)	Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and call a physician. Skin: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician. Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. <a href="#">[3]</a>

## II. Step-by-Step Disposal Procedure

The primary directive for the disposal of **Pinometostat** is to manage it as hazardous chemical waste in accordance with all local, state, and federal regulations.[\[3\]](#) In-lab chemical

neutralization is not recommended. The following protocol outlines the standard operational procedure for waste collection and disposal.

#### Experimental Protocol: Hazardous Waste Segregation and Collection

- **Waste Minimization:** Before generating waste, employ strategies to minimize the volume of chemical waste produced. This includes ordering the smallest necessary quantity of the chemical, maintaining a chemical inventory to avoid redundant purchases, and reducing the scale of experiments when feasible.<sup>[5]</sup>
- **Waste Identification:** All waste streams containing **Pinometostat** must be treated as hazardous chemical waste. This includes:
  - Unused or expired pure **Pinometostat** powder.
  - Stock solutions (typically in DMSO).<sup>[6]</sup>
  - Contaminated consumables (e.g., pipette tips, tubes, vials).
  - Contaminated PPE (e.g., gloves).
  - Rinsate from cleaning contaminated glassware.
- **Container Selection:**
  - Use only designated and appropriate hazardous waste containers, which are preferably made of plastic and have a secure, sealable lid.<sup>[5]</sup>
  - For liquid waste (e.g., solutions in DMSO), use a non-reactive container with a screw cap.
  - For solid waste (e.g., contaminated tips, vials, gloves), use a designated solid chemical waste container or a securely lined cardboard box specifically for this purpose.
- **Labeling:**
  - Affix a "Hazardous Waste" label to the container before adding the first piece of waste.<sup>[5]</sup>
  - Clearly write "**Pinometostat** Waste" on the label.

- List all chemical constituents and their approximate percentages, including solvents (e.g., DMSO ~99%, **Pinometostat** <1%).
- Indicate the relevant hazards by checking the appropriate boxes on the label (e.g., Toxic).
- Accumulation and Storage:
  - Keep waste containers securely closed at all times, except when adding waste.[\[5\]](#)
  - Store the waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[\[5\]](#) Do not move waste between different rooms for storage.
- Disposal of "Empty" Containers:
  - The original **Pinometostat** container is not considered "empty" by regulatory standards simply because all visible product has been removed.[\[7\]](#)
  - For acutely hazardous materials, containers must be triple-rinsed with a suitable solvent.[\[7\]](#)
  - The rinsate generated from this process must be collected and disposed of as hazardous liquid waste.[\[7\]](#)
  - After rinsing, remove or deface the original product label before disposing of the container in the appropriate solid waste stream (e.g., lab glass disposal).[\[7\]](#)
- Requesting Waste Pickup:
  - Once a waste container is full or has been stored for the maximum allowable time (often up to 12 months, provided accumulation limits are not exceeded), contact your institution's Environmental Health and Safety (EHRS) department to schedule a waste pickup.[\[5\]](#)

### III. Accidental Release Measures

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated.[3]
- Utilize PPE: Don full personal protective equipment as described in Section I.[3]
- Containment: Prevent the spill from spreading or entering drains or water courses.[3]
- Cleanup:
  - For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[3]
  - For powder spills, carefully sweep or scoop the material to avoid creating dust.
- Decontamination: Scrub the affected surfaces and any contaminated equipment with alcohol. [3]
- Disposal: Collect all contaminated materials (absorbent, PPE, etc.) into a designated hazardous waste container, label it appropriately, and dispose of it according to the protocol in Section II.[3]

Caption: Workflow for the proper segregation and disposal of **Pinometostat** waste.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The DOT1L inhibitor pinometostat reduces H3K79 methylation and has modest clinical activity in adult acute leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Pinometostat(EPZ5676)|1380288-87-8|MSDS [dcchemicals.com]
- 5. ehrls.upenn.edu [ehrls.upenn.edu]

- 6. medkoo.com [medkoo.com]
- 7. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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